

Duvelisib Technical Support Center: Troubleshooting Aqueous Insolubility

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Compound of Interest

Compound Name: *Duvelisib*

Cat. No.: *B560053*

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This guide provides researchers, scientists, and drug development professionals with answers to frequently asked questions and troubleshooting strategies for working with **Duvelisib**, focusing on its characteristic low solubility in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What are the fundamental physicochemical and solubility properties of **Duvelisib**?

Duvelisib is a white-to-off-white crystalline solid that is practically insoluble in water.^{[1][2]} Its high lipophilicity, indicated by its LogP value, is the primary reason for its low aqueous solubility. Key properties are summarized below.

Table 1: Physicochemical and Solubility Properties of **Duvelisib**

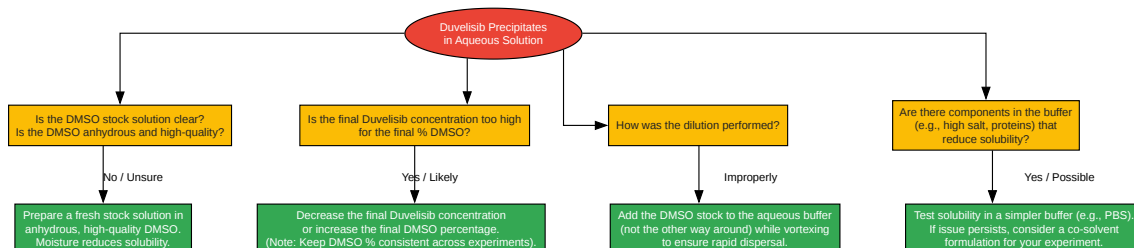
Property	Value	Source(s)
Molecular Formula	C₂₂H₁₇ClN₆O	^[3]
Molecular Weight	416.86 g/mol	^[3]
LogP	3.67 - 4.55	^{[3][4]}
Water Solubility	0.0195 mg/mL (Practically Insoluble)	^{[1][4]}
DMSO Solubility	83 mg/mL (199.1 mM)	^[5]

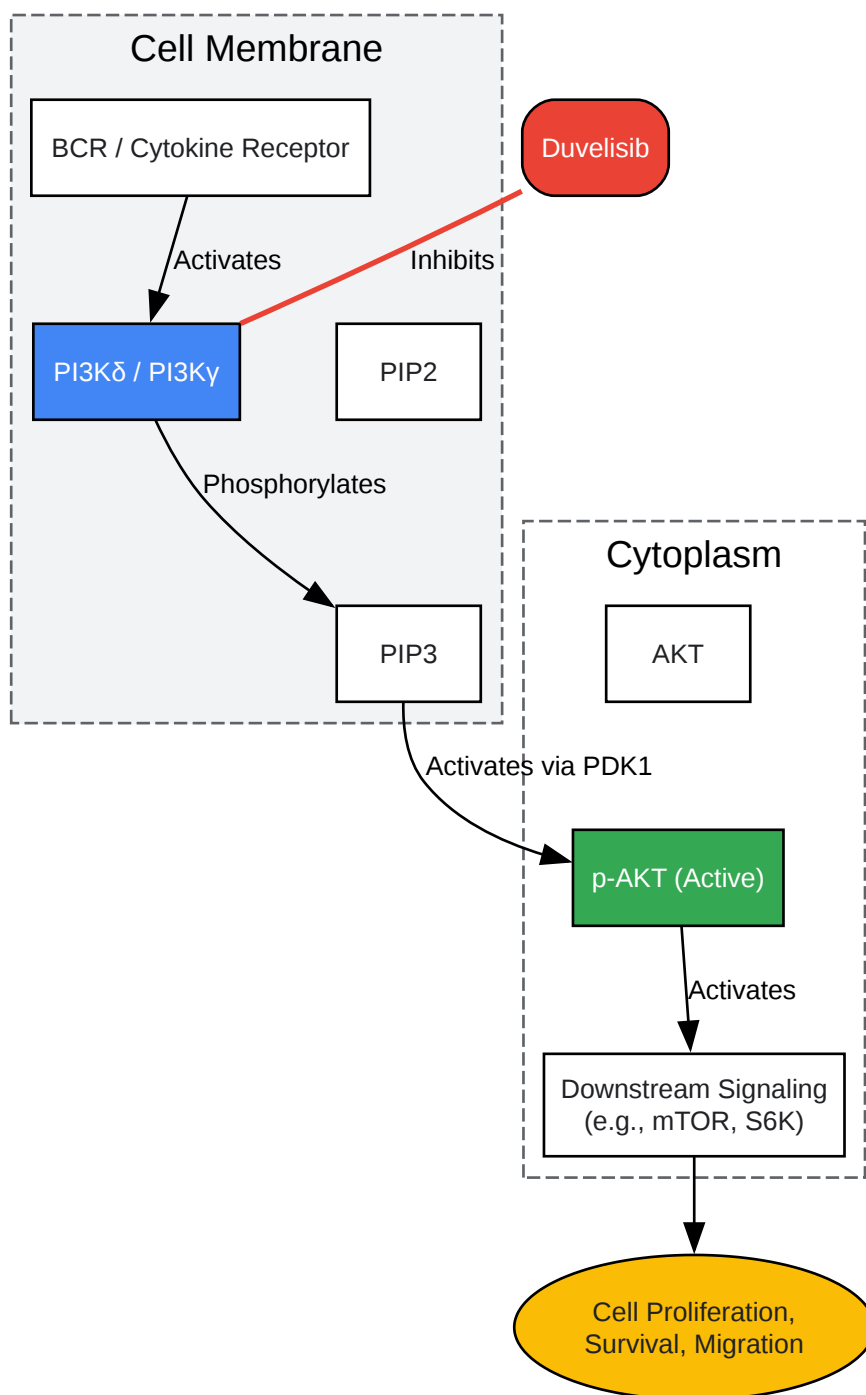
| Ethanol Solubility | Soluble [\[1\]](#)[\[2\]](#) |

Q2: My **Duvelisib** precipitated immediately after I diluted my DMSO stock into an aqueous buffer. What went wrong?

This is a common issue when working with hydrophobic compounds like **Duvelisib**. The compound is stable in a high-concentration organic solvent like DMSO but will crash out of solution when diluted into an aqueous environment where it is not soluble. The final concentration of DMSO in your aqueous solution may be too low to maintain **Duvelisib**'s solubility.

Use the following workflow to troubleshoot this issue:





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